

Application Notes and Protocols for In Vivo VR23-d8 Experiments

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Compound of Interest

Compound Name: VR23-d8

Cat. No.: B15616112

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and dosage information for conducting in vivo experiments using **VR23-d8**, a novel compound with potential therapeutic applications. The information is collated from preclinical studies and is intended to serve as a comprehensive guide for researchers.

Disclaimer: No direct experimental data for a deuterated "-d8" version of VR23 was found in the public domain. The following protocols and information are based on studies conducted with VR23. It is a common practice in drug development to use deuteration to potentially improve pharmacokinetic properties, but the dosage and treatment schedule may require optimization for the specific deuterated compound. The fundamental mechanism of action is presumed to be identical.

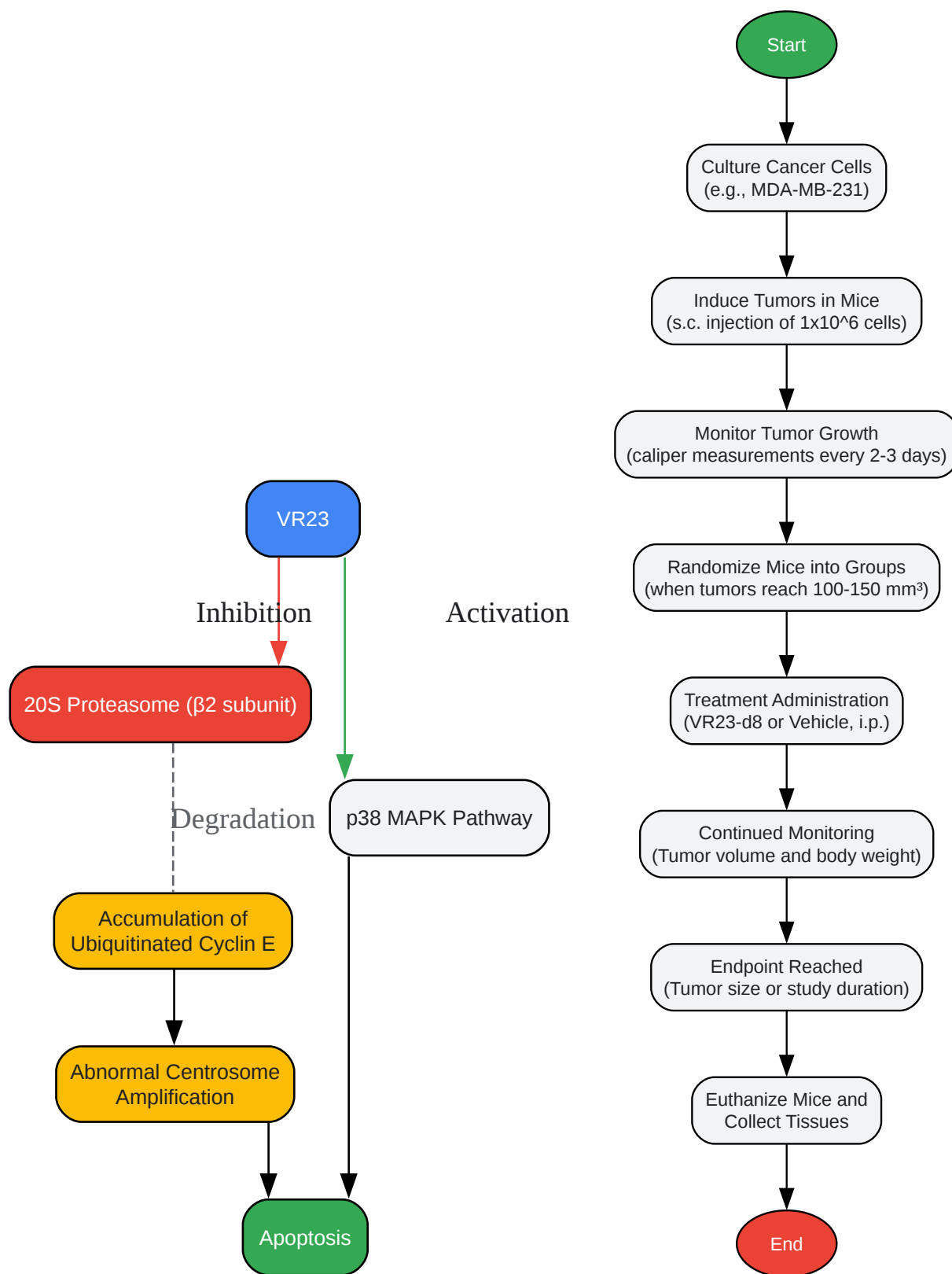
Mechanism of Action

VR23 is a potent and selective proteasome inhibitor, primarily targeting the $\beta 2$ subunit of the 20S proteasome.^{[1][2]} This inhibition disrupts the normal degradation of intracellular proteins. A key consequence in cancer cells is the accumulation of ubiquitinated cyclin E, which leads to abnormal centrosome amplification and ultimately triggers apoptosis (programmed cell death).

[1][2][3] The p38 MAPK signaling pathway has also been implicated in VR23-induced apoptosis.[4]

In addition to its anti-cancer properties, VR23 exhibits anti-inflammatory effects by preventing the phosphorylation of STAT3. This action reduces the production of downstream pro-inflammatory cytokines.

Signaling Pathway of VR23



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References

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